Application Note: High-Fidelity Synthesis of Neostigmine Bromide via 3-Dimethylaminophenol

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Compound of Interest	
Compound Name:	*3-[(Dimethylamino)methyl]phenol hydrobromide*
CAS No.:	*61186-04-7*
Cat. No.:	*B3032883*

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Executive Summary & Strategic Rationale

Neostigmine bromide is a reversible acetylcholinesterase inhibitor used clinically for myasthenia gravis and anesthesia reversal.[2][3] The synthesis described herein utilizes the carbamoylation-first strategy. Unlike routes starting with quaternary ammonium salts, this protocol initiates with 3-dimethylaminophenol, allowing for easier purification of the intermediate ester before the final quaternization step.

Key Advantages of this Protocol:

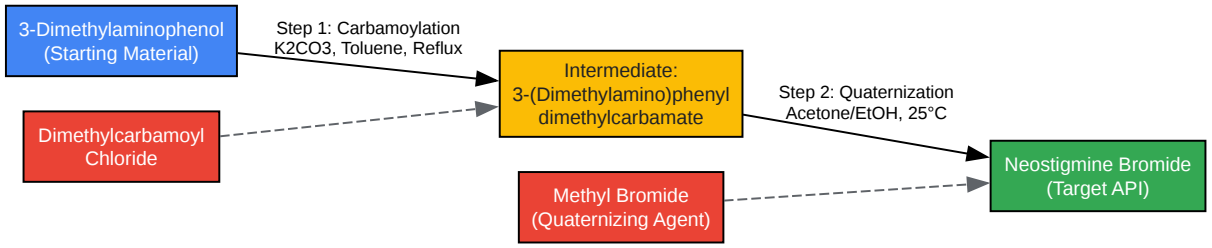
- Regioselectivity: Utilizing the phenolic hydroxyl group for carbamoylation prior to quaternization prevents side reactions at the nitrogen center during the ester formation.
- Intermediate Stability: The intermediate, 3-(dimethylamino)phenyl dimethylcarbamate, is lipophilic and easily purified from unreacted phenols via basic wash, ensuring high purity before the final salt formation.

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Retrosynthetic Analysis & Pathway

The synthesis is a two-stage linear sequence. The phenolic oxygen is first acylated using dimethylcarbamoyl chloride, followed by the quaternization of the tertiary amine using methyl bromide.

Synthesis Pathway Diagram



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Caption: Two-step synthetic pathway transforming 3-dimethylaminophenol into Neostigmine Bromide.

Critical Safety Architecture

WARNING: This protocol involves Dimethylcarbamoyl Chloride (DMCC) and Methyl Bromide.

- DMCC is a probable human carcinogen and a potent lachrymator. It reacts violently with water.
- Methyl Bromide is a neurotoxic gas/volatile liquid.

Mandatory Engineering Controls:

- Closed System: All transfers of DMCC must occur via cannula or syringe in a closed, nitrogen-inerted system.
- Scrubbing: Vent lines must pass through a NaOH scrubber to neutralize acid chlorides and methyl bromide vapors.

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- PPE: Double nitrile gloves, full-face respirator (if outside glovebox), and Tyvek suit.

Experimental Protocol

Stage 1: Synthesis of 3-(Dimethylamino)phenyl Dimethylcarbamate

Objective: Selective O-acylation of the phenol.

Reagents & Stoichiometry

Reagent	MW (g/mol)	Equiv.	Role
3-Dimethylaminophenol	137.18	1.0	Substrate
Dimethylcarbamoyl Chloride	107.54	1.2	Electrophile
Potassium Carbonate (K_2CO_3)	138.21	1.5	Base
Toluene	-	10 Vol	Solvent

Procedure

- Setup: Equip a 3-neck Round Bottom Flask (RBF) with a mechanical stirrer, reflux condenser, temperature probe, and nitrogen inlet.
- Dissolution: Charge 3-dimethylaminophenol and anhydrous K_2CO_3 into the flask. Add Toluene. Stir at room temperature (RT) for 30 minutes to facilitate deprotonation of the phenol.
- Addition: Add Dimethylcarbamoyl chloride dropwise via an addition funnel over 45 minutes. Note: Exothermic reaction.[4] Maintain temp < 40°C.
- Reaction: Heat the mixture to reflux (110°C). Maintain reflux for 4–6 hours.
  - IPC (In-Process Control): Monitor via TLC (Mobile Phase: Hexane/EtOAc 7:3). The starting phenol spot (Rf ~0.4) should disappear.

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- Workup:
  - Cool to RT. Filter off inorganic salts (KCl/Excess K_2CO_3).
  - Wash the filtrate with 10% NaOH (2x) to remove unreacted phenol (critical for purity).
  - Wash with Brine (1x) and dry over anhydrous Na_2SO_4.
- Isolation: Concentrate the organic layer under reduced pressure to yield the intermediate as a viscous oil.
  - Typical Yield: 85–92%.

Stage 2: Quaternization to Neostigmine Bromide

Objective: Alkylation of the tertiary amine to form the quaternary ammonium salt.

Reagents & Stoichiometry

Reagent	MW (g/mol)	Equiv.	Role
Intermediate (from Stage 1)	208.26	1.0	Substrate
Methyl Bromide	94.94	1.5	Alkylating Agent
Acetone/Ethanol (1:1)	-	5 Vol	Solvent

Note: Methyl Bromide is a gas at RT. Use a chilled pressure vessel or a solution of MeBr in tert-butyl methyl ether (TBME).

Procedure

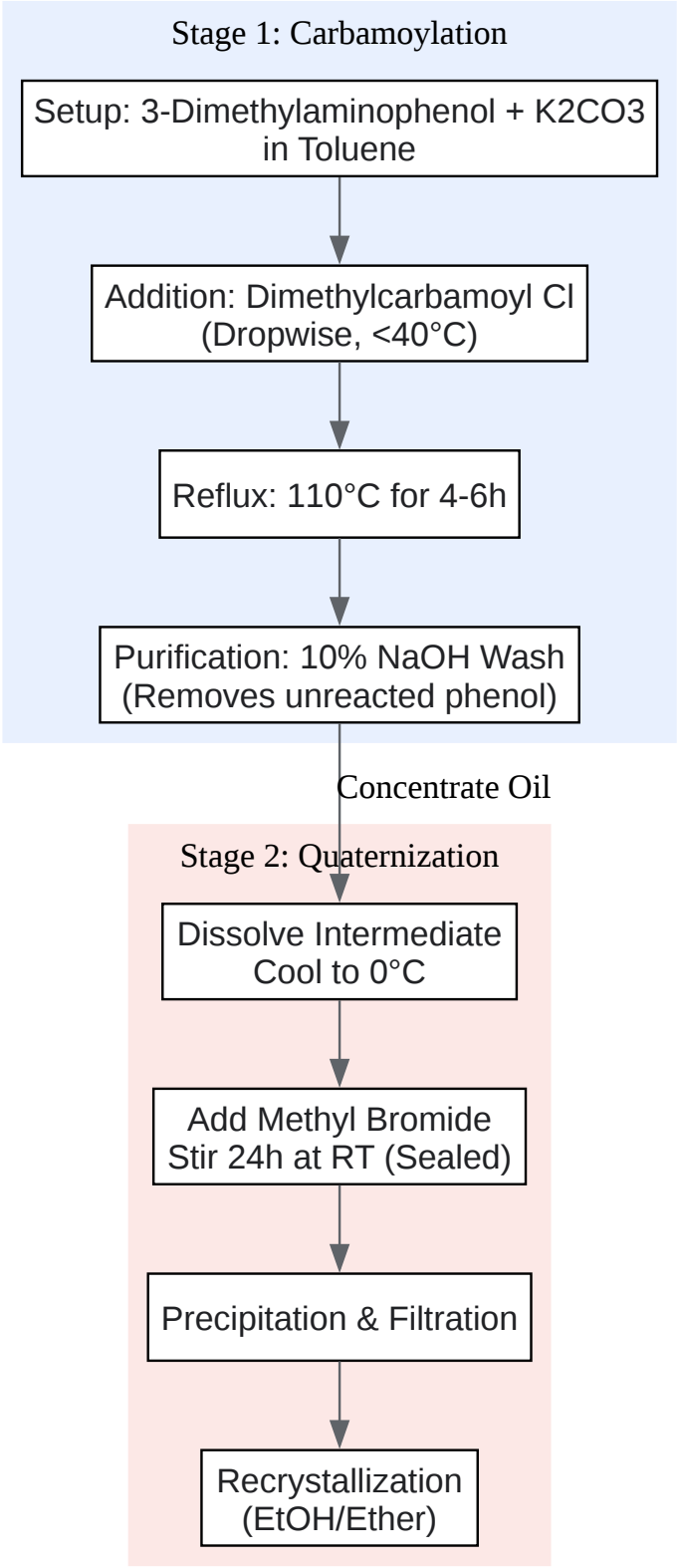
- Setup: Use a pressure-rated glass reactor or autoclave.
- Charging: Dissolve the Intermediate in dry Acetone/Ethanol. Cool the solution to 0–5°C.
- Alkylation: Introduce Methyl Bromide (as a cold liquid or gas) into the vessel. Seal the reactor.

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- Reaction: Allow the mixture to warm to RT (25°C) and stir for 12–24 hours.
  - Observation: The product, Neostigmine Bromide, will precipitate out of the solution as a white crystalline solid.
- Purification:
  - Cool the mixture to 0°C for 2 hours to maximize precipitation.
  - Filter the white solid under nitrogen.
  - Recrystallization: Dissolve crude solid in minimum hot Ethanol, then add Diethyl Ether until turbid. Cool to crystallize.
- Drying: Dry in a vacuum oven at 50°C for 6 hours.

Process Workflow Diagram

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Caption: Operational workflow for the synthesis of Neostigmine Bromide.

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Quality Control & Specification

Ensure the final product meets the following criteria before release.

Test	Method	Specification
Appearance	Visual	White crystalline powder
Identification	IR / NMR	Matches Reference Standard
Melting Point	Capillary	167°C (decomposition)
Assay	HPLC	98.0% – 102.0%
Loss on Drying	Gravimetric	≤ 1.0%
Related Substances	HPLC	3-dimethylaminophenol < 0.1%

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield (Stage 1)	Moisture in solvent	Toluene must be anhydrous; DMCC hydrolyzes rapidly.
Impurity: Phenol	Incomplete washing	Ensure pH > 12 during the NaOH wash step to ionize and remove unreacted phenol.
Oily Product (Stage 2)	Residual solvent	Triturate the oil with anhydrous ether to induce crystallization.
Coloration (Pink/Brown)	Oxidation of phenol	Perform all steps under strict Nitrogen atmosphere. Use fresh starting material.

References

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